

A Comparative Analysis of 2,4-Dimethylthiazole: PubChem vs. NIST Data

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Compound of Interest

Compound Name: 2,4-Dimethylthiazole

Cat. No.: B1360104

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For researchers, scientists, and professionals in drug development, access to accurate and comprehensive chemical data is paramount. This guide provides a detailed comparison of data for **2,4-Dimethylthiazole**, cross-referencing information from two authoritative sources: the PubChem database and the National Institute of Standards and Technology (NIST) Chemistry WebBook. This document summarizes key physical and chemical properties, safety information, and provides standardized experimental protocols for crucial characterization techniques.

Physicochemical Properties

A summary of the key physicochemical properties of **2,4-Dimethylthiazole** as reported by PubChem and NIST is presented below. These values are essential for a wide range of applications, from reaction planning to safety assessments.

Property	PubChem Data	NIST Data
Molecular Formula	C5H7NS[1][2]	C5H7NS[3][4]
Molecular Weight	113.18 g/mol [2]	113.181 g/mol [3][4]
CAS Number	541-58-2	541-58-2[3][4]
Boiling Point	144-146 °C at 719 mmHg[5][6]	Data available, but requires subscription for access[3]
Density	1.056 g/mL at 25 °C[5][7]	Not readily available
Refractive Index	n _{20/D} 1.509[5][7]	Not readily available
Flash Point	42 °C / 107.6 °F[6]	Not readily available
Appearance	Clear colorless to light yellow liquid[5][8]	Not specified
Solubility	Slightly soluble in water; soluble in alcohol and ether[5][9]	Not specified

Safety and Hazard Information

Understanding the hazards associated with **2,4-Dimethylthiazole** is critical for safe handling in a laboratory setting. Both PubChem and various safety data sheets (SDS) provide consistent hazard classifications.

Hazard Statement	GHS Classification
Flammability	Flammable liquid and vapor (Category 3)[2][6]
Acute Toxicity	Harmful if swallowed (Category 4, Oral)[2][10]
Skin Irritation	Causes skin irritation (Category 2)[2][6]
Eye Irritation	Causes serious eye irritation (Category 2)[2][6]
Respiratory Irritation	May cause respiratory irritation[6]

Experimental Protocols

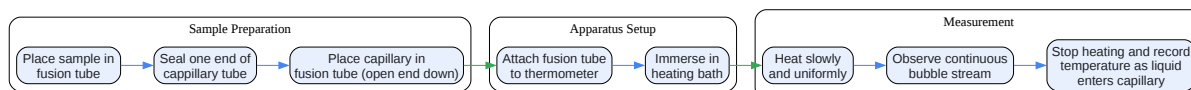
To ensure reproducibility and accuracy in experimental work, detailed methodologies for key characterization techniques are provided below.

Boiling Point Determination (Capillary Method)

This method is a common and reliable technique for determining the boiling point of a small quantity of a liquid sample.^{[11][12][13]}

Procedure:

- **Sample Preparation:** Place a few milliliters of **2,4-Dimethylthiazole** into a fusion tube.
- **Capillary Tube:** Seal one end of a capillary tube by heating it in a flame. Place the sealed capillary tube, open end down, into the fusion tube containing the sample.
- **Apparatus Setup:** Attach the fusion tube to a thermometer, ensuring the sample and the thermometer bulb are at the same level.
- **Heating:** Immerse the assembly in a heating bath (e.g., a Thiele tube with heating oil or an aluminum block).
- **Observation:** Heat the apparatus slowly and uniformly. Observe the capillary tube. The temperature at which a rapid and continuous stream of bubbles emerges from the capillary is the initial boiling point.
- **Recording:** Stop heating and record the temperature at which the liquid just begins to enter the capillary tube. This is the boiling point of the liquid.



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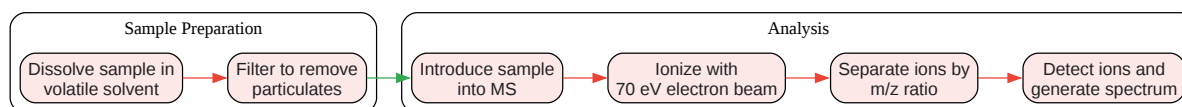
Boiling Point Determination Workflow

Mass Spectrometry Analysis (Electron Ionization)

Mass spectrometry is a powerful analytical technique used to determine the molecular weight and elemental composition of a compound. Electron Ionization (EI) is a common method for volatile organic compounds like **2,4-Dimethylthiazole**.^{[14][15]}

Procedure:

- **Sample Preparation:** Prepare a dilute solution of **2,4-Dimethylthiazole** (approximately 10-100 µg/mL) in a volatile organic solvent such as methanol or acetonitrile.^[16] Ensure the sample is free of any particulate matter by filtering if necessary.^[16] Avoid non-volatile buffers or salts.^[17]
- **Sample Introduction:** Introduce the sample into the mass spectrometer. This can be done via direct infusion or through a gas chromatography (GC) inlet.
- **Ionization:** The sample is bombarded with a high-energy electron beam (typically 70 eV), causing the molecule to ionize and fragment.^[18]
- **Mass Analysis:** The resulting ions are accelerated and separated based on their mass-to-charge (m/z) ratio by a mass analyzer (e.g., quadrupole or time-of-flight).
- **Detection and Spectrum Generation:** The separated ions are detected, and a mass spectrum is generated, plotting the relative abundance of ions as a function of their m/z ratio. The peak with the highest m/z often corresponds to the molecular ion.

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Mass Spectrometry (EI) Workflow

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